

A Comparative Analysis of Mitochondrial Imaging Agents: BMS-747158-02 and Alternatives

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Compound of Interest

Compound Name: BMS-748730

Cat. No.: B1667239

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of [18F]BMS-747158-02, a positron emission tomography (PET) imaging agent, with other key agents used for mitochondrial imaging. The comparison focuses on agents targeting mitochondrial complex I (MC-I) for PET and single-photon emission computed tomography (SPECT), as well as fluorescent probes for in vitro studies.

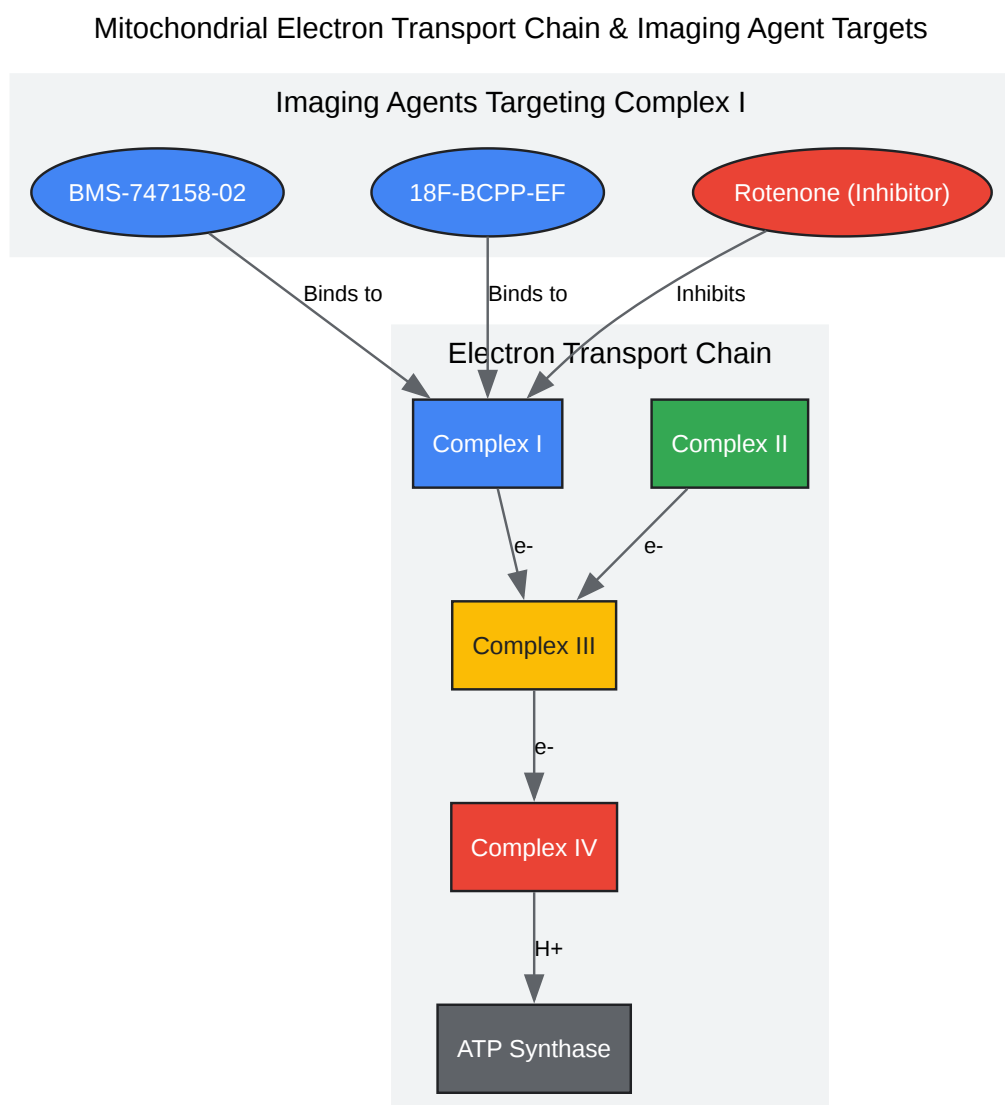
Introduction to Mitochondrial Imaging

Mitochondria are central to cellular energy production and are implicated in a wide range of pathologies, making them a critical target for diagnostic imaging. Various imaging modalities and agents have been developed to visualize and quantify mitochondrial function in vivo and in vitro. This guide will focus on the comparative performance of [18F]BMS-747158-02 against other prominent mitochondrial imaging agents.

Mechanism of Action: Targeting Mitochondrial Complex I

[18F]BMS-747158-02 is a fluorine-18 labeled pyridazinone derivative that specifically targets and binds to mitochondrial complex I (MC-I) of the electron transport chain.^{[1][2]} This high-

affinity binding allows for the visualization of mitochondrial density and function.^[1] Several other imaging agents also target MC-I, providing a basis for direct comparison.



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Caption: Signaling pathway of the mitochondrial electron transport chain and the binding sites of various imaging agents and inhibitors at Complex I.

Quantitative Comparison of PET and SPECT Imaging Agents

The following tables summarize the key performance characteristics of [18F]BMS-747158-02 in comparison to other PET and SPECT agents targeting mitochondria.

Table 1: In Vitro Binding Affinity for Mitochondrial Complex I

Compound	IC50 (nmol/L)	Reference Compound
[19F]BMS-747158-01	16.6 ± 3	Rotenone (18.2 ± 6.7), Pyridaben (19.8 ± 2.6), Deguelin (23.1 ± 1.5)[2]
[18F]BCPP-BF	Higher Affinity	> [18F]BMS-747158-02 > [18F]BCPP-EF[3][4]
[18F]BMS-747158-02	Intermediate Affinity	< [18F]BCPP-BF, > [18F]BCPP-EF[3][4]
[18F]BCPP-EF	Lower Affinity	< [18F]BCPP-BF, < [18F]BMS- 747158-02[3][4]

Table 2: In Vivo Myocardial Uptake and Biodistribution in Rats

Imaging Agent	Myocardial Uptake (%ID/g at 15 min)	Myocardial Uptake (%ID/g at 120 min)	Heart-to-Lung Ratio (at 60 min)	Heart-to-Liver Ratio (at 60 min)
[18F]BMS-747158-02	3.5 ± 0.3[5]	3.2 ± 0.4[5]	12.7 ± 1.4[5]	3.7 ± 0.2[5]
99mTc-Sestamibi	1.9 ± 0.1[5]	1.8 ± 0.0[5]	5.9 ± 0.5[5]	2.4 ± 0.4[5]
99mTc-Tetrofosmin	N/A	N/A	Similar to Sestamibi[6]	Higher than Sestamibi[6]

Table 3: Myocardial First-Pass Extraction Fraction

Imaging Agent	First-Pass Extraction Fraction	Animal Model
[18F]BMS-747158-02	0.94 ± 0.04[1]	Isolated Rat Heart[1]
Thallium-201	N/A	N/A
99mTc-Sestamibi	N/A	N/A

Comparative Analysis with Fluorescent Mitochondrial Probes

For in vitro cellular and tissue-level studies, fluorescent probes like the MitoTracker series are widely used. Unlike the PET and SPECT agents that primarily assess mitochondrial density and MC-I activity, MitoTracker dyes label mitochondria based on their membrane potential.

Table 4: Comparison with MitoTracker Dyes

Feature	[18F]BMS-747158-02	MitoTracker Dyes
Imaging Modality	PET	Fluorescence Microscopy
Primary Use	In vivo quantitative imaging	In vitro qualitative and semi-quantitative imaging
Mechanism	Binds to Mitochondrial Complex I[1][2]	Accumulates in mitochondria based on membrane potential and covalently binds to thiol groups[7][8]
Signal Retention	Sustained uptake with slow washout[2]	Remains after cell death and fixation[7][8]
Applications	Myocardial perfusion imaging, neuroimaging, oncology	Studying mitochondrial morphology, localization, and dynamics in cultured cells

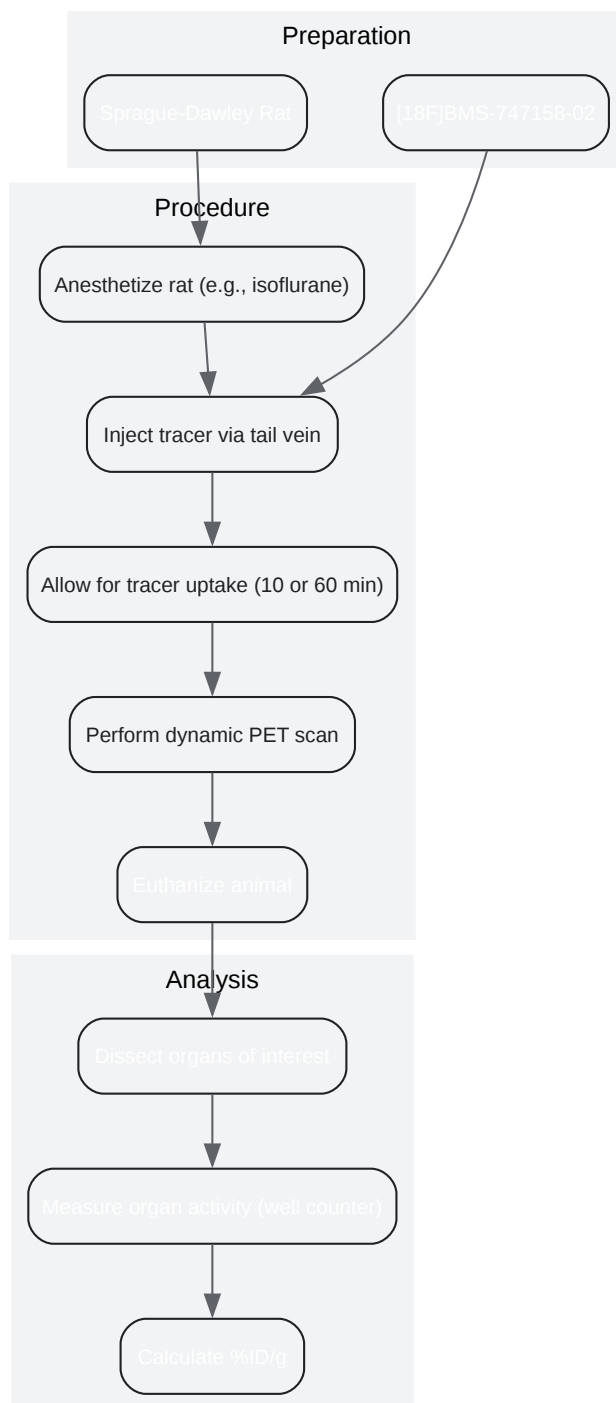
Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of experimental data. Below are summaries of key experimental protocols.

Preclinical PET Imaging with [18F]BMS-747158-02

This workflow outlines a typical preclinical study to evaluate the biodistribution of [18F]BMS-747158-02 in a rat model.

Preclinical PET Imaging Workflow with [18F]BMS-747158-02

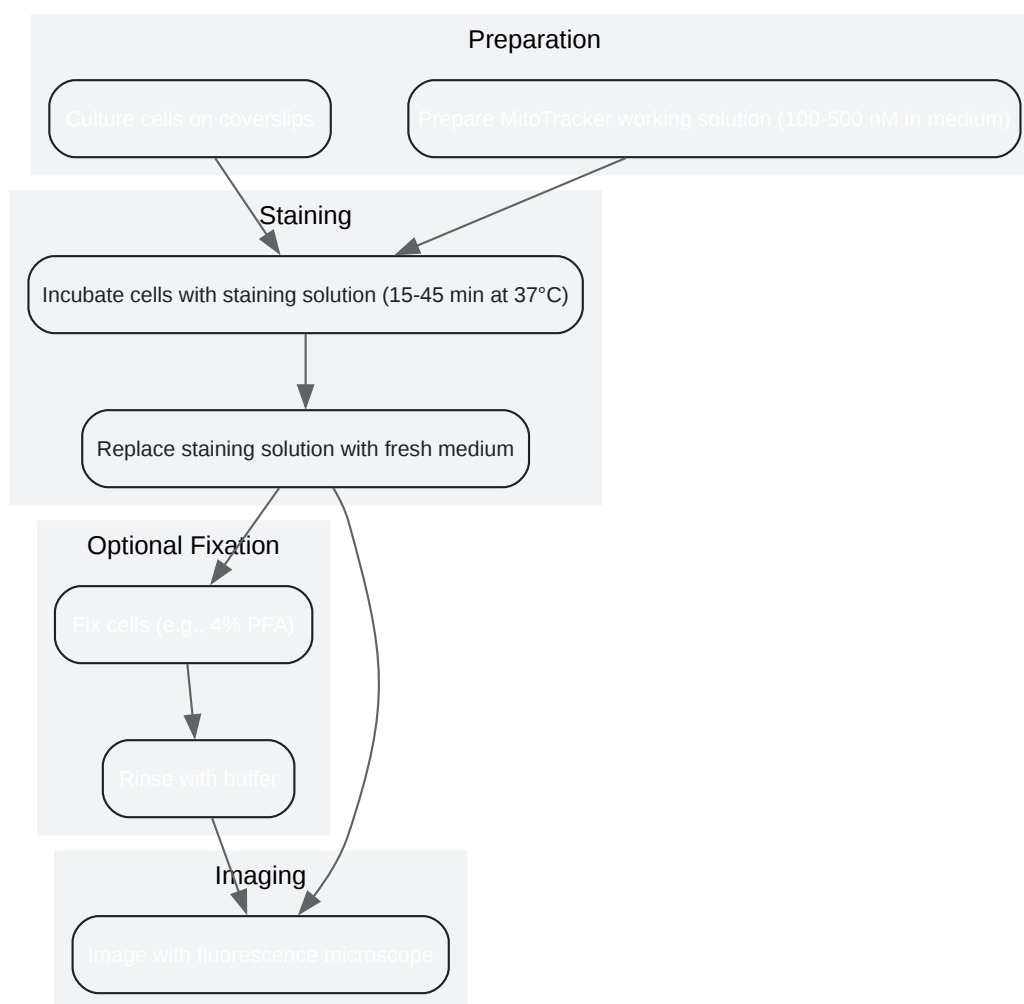
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Caption: A typical experimental workflow for a preclinical PET imaging study using [18F]BMS-747158-02 in a rat model.

Staining Mitochondria with MitoTracker Dyes

This workflow describes the general procedure for labeling mitochondria in live cells for fluorescence microscopy.

MitoTracker Staining Workflow for Live Cells

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